

Technical Support Center: Minimizing Sample Carryover in Tefzel® Injection Valves and Tubing

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Compound of Interest

Compound Name: Tefzel

Cat. No.: B1215275

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize sample carryover when using **Tefzel®** (ETFE) injection valves and tubing in their chromatography systems.

Troubleshooting Guides & FAQs

Q1: What is sample carryover and how do I identify it?

A1: Sample carryover is the appearance of a previously injected analyte in the chromatogram of a subsequent analysis, such as a blank or another sample.^{[1][2]} It can lead to inaccurate quantification and false-positive results.^[3] You can identify carryover by injecting a blank solvent immediately after a high-concentration sample and observing any unexpected peaks at the analyte's retention time.^{[1][2]}

There are two main types of carryover:

- **Classic or Dilution Carryover:** This is the most common type, where a small amount of the previous sample is trapped in the system and is gradually washed out with subsequent injections. This results in progressively smaller peaks in consecutive blank injections.^[4]
- **Adsorption Carryover:** This occurs when sample molecules adhere to the surfaces of the flow path, such as the injection valve rotor seal or tubing walls.^{[2][5]} This type of carryover may decrease more slowly with blank injections.^{[2][5]}

Q2: What are the common causes of sample carryover in systems with **Tefzel®** components?

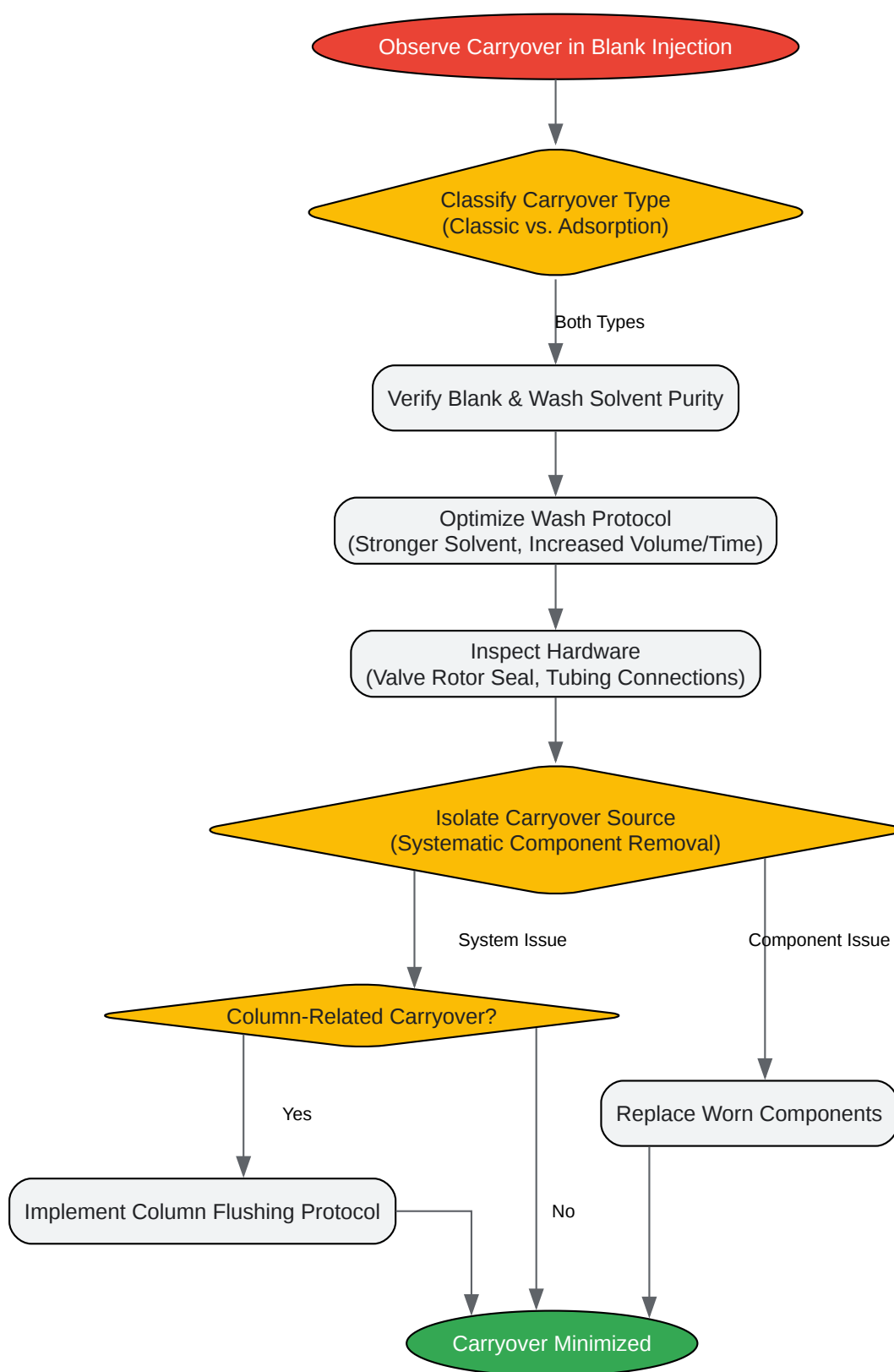
A2: While **Tefzel®** is known for its excellent chemical resistance, carryover can still occur.[\[6\]](#)[\[7\]](#)

Common causes include:

- **Inadequate Cleaning:** The wash solvent may not be strong enough to fully dissolve and remove the analyte from the surfaces of the **Tefzel®** tubing and valve.[\[1\]](#)
- **Sample Adsorption:** Although **Tefzel®** is relatively inert, some hydrophobic or "sticky" compounds can still adsorb to its surface.[\[2\]](#)[\[5\]](#)
- **Mechanical Issues:** Scratches or worn seals within the injection valve can create dead volumes where the sample can be trapped.[\[8\]](#) Poorly seated tubing connections can also create voids that contribute to carryover.[\[9\]](#)
- **Contaminated Solvents:** The blank or wash solvent itself may be contaminated with the analyte.[\[10\]](#)
- **Column Overload:** Injecting too much sample can lead to carryover from the column itself.[\[11\]](#)

Q3: How can I troubleshoot and reduce carryover in my system?

A3: A systematic approach is key to identifying and eliminating the source of carryover. The following workflow can guide your troubleshooting efforts:



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A systematic workflow for troubleshooting sample carryover.

Q4: What are the best practices for cleaning **Tefzel**® injection valves and tubing?

A4: Effective cleaning is crucial for minimizing carryover. Here are some best practices:

- **Choose an Appropriate Wash Solvent:** The wash solvent should be strong enough to dissolve the analyte completely.^[1] For hydrophobic compounds, a strong organic solvent is often effective.^[11] For ionic compounds, using a wash solution with counterions can help suppress adsorption.^[11]
- **Optimize Wash Volume and Time:** Increasing the volume of the wash solvent and the duration of the wash cycle can significantly reduce carryover.
- **Use a Multi-Solvent Wash:** For complex samples, a single wash solvent may not be sufficient. Using a sequence of different solvents (e.g., a strong organic solvent followed by the mobile phase) can be more effective.^[11]
- **Regularly Replace Wash Solvents:** To prevent contamination, wash solvents should be replaced regularly, and the reservoirs should be cleaned.^[11]

Q5: How does **Tefzel**® compare to PEEK for sample carryover?

A5: Both **Tefzel**® (ETFE) and PEEK are popular choices for HPLC tubing and valve components due to their chemical resistance and mechanical properties.^[3]

- **Tefzel**® (ETFE): Offers excellent chemical resistance to a wide range of solvents, including acids, bases, and organic solvents.^{[6][7]} It is a good general-purpose material.
- **PEEK (Polyether Ether Ketone):** Also has broad chemical resistance and is known for its smooth internal surface, which can help minimize sample interaction and carryover.^[3] It is often preferred for bio-inert applications to prevent metal ion leaching that can occur with stainless steel.^[9] The use of PEEK injector rotor seals can reduce problems of adsorption of hydrophobic compounds.^{[2][5]}

While direct quantitative comparisons of carryover are not readily available, the choice between **Tefzel**® and PEEK may depend on the specific analytes and application. For highly "sticky" or hydrophobic compounds, PEEK might offer an advantage due to its surface properties.

Data on Carryover Reduction Strategies

The following table summarizes quantitative data on the effectiveness of various cleaning and carryover reduction techniques.

Analyte(s)	Carryover Reduction Method	Result
Caffeine	Two wash steps in partial loop mode.	Carryover reduced to under 0.005%. [4]
Chlorhexidine	Two wash steps in all injection modes.	Carryover reduced to less than 0.005%. [4]
Caffeine and Chlorhexidine	Three wash steps (750 µL total volume).	Carryover reduced to less than 0.003%. [4]
Caffeine and Chlorhexidine	Extended wash with isopropanol (1500 µL) and mobile phase (1500 µL).	Carryover reduced to 0.0003% in partial loop injection mode. [4]
"Sticky" Compounds	Dynamic column flushing.	Column-related carryover reduced by 52.3-94.4%. [2] [10]
Coumarin	'Double' needle wash setting.	1.2x reduction in carryover compared to 'normal' setting.
Quetiapine Fumarate	'Double' needle wash setting.	1.5x reduction in carryover compared to 'normal' setting.
Coumarin	'Extended' needle wash setting.	2.5x reduction in carryover compared to 'normal' setting.
Quetiapine Fumarate	'Extended' needle wash setting.	2.7x reduction in carryover compared to 'normal' setting.

Experimental Protocols

Protocol 1: Standard Injection Valve and Tubing Wash

Objective: To perform a routine wash of the injection valve and associated **Tefzel**® tubing to minimize carryover between samples.

Materials:

- HPLC-grade wash solvent (e.g., a strong organic solvent like isopropanol or acetonitrile, or a custom solvent known to dissolve the analyte).
- HPLC system with the **Tefzel**® injection valve and tubing to be cleaned.

Procedure:

- Replace the mobile phase with the chosen wash solvent.
- Purge the system with the wash solvent for at least 10-15 minutes at a moderate flow rate (e.g., 1-2 mL/min) to ensure all lines are filled with the cleaning solution.
- Perform a series of blank injections (at least 5-10) using the wash solvent as the sample. This will cycle the injection valve and flush the sample loop and needle.
- After the wash cycle, replace the wash solvent with the mobile phase.
- Equilibrate the system with the mobile phase until a stable baseline is achieved.
- Inject a blank to confirm that the carryover has been eliminated.

Protocol 2: "Extended" or Dual-Solvent Wash for Stubborn Carryover

Objective: To remove strongly adsorbed or "sticky" compounds from the injection system using a two-solvent wash protocol.

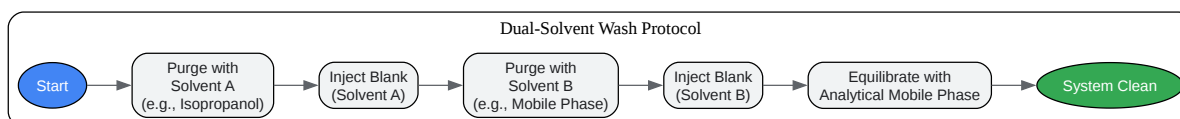
Materials:

- Two different HPLC-grade wash solvents:
 - Solvent A: A strong, non-aqueous solvent (e.g., Isopropanol).

- Solvent B: The initial mobile phase or an aqueous solution compatible with the mobile phase.
- HPLC system.

Procedure:

- Replace the current mobile phase with Solvent A.
- Purge the system with Solvent A for 10-15 minutes.
- Perform 5-10 blank injections using Solvent A.
- Replace Solvent A with Solvent B.
- Purge the system with Solvent B for 10-15 minutes to remove all of Solvent A.
- Perform 5-10 blank injections with Solvent B.
- Replace Solvent B with the analytical mobile phase.
- Equilibrate the system until a stable baseline is achieved.
- Inject a blank to verify the removal of carryover.



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Logical relationship of steps in a dual-solvent wash protocol.

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